

Technical Profile: 1-Acetyldolindol-5-ylboronic Acid

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Compound of Interest

Compound Name: 1-Acetyldolindol-5-ylboronic acid

CAS No.: 905971-97-3

Cat. No.: B1449902

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Focus: Physicochemical Characterization, Stoichiometric Precision, and Synthetic Application.

Executive Summary

1-Acetyldolindol-5-ylboronic acid (CAS: 905971-97-3) is a specialized organoboron reagent used primarily in Suzuki-Miyaura cross-coupling reactions to introduce the N-acetyldoline motif into pharmaceutical scaffolds. While its theoretical molecular weight is 205.02 g/mol, the practical handling of this compound requires an advanced understanding of the boronic acid-boroxine equilibrium.

This guide moves beyond simple database values to explain how environmental factors alter the "effective" molecular weight, ensuring precision in drug development workflows.^[1]

Physicochemical Core Data

The following data serves as the baseline for all stoichiometric calculations.

Parameter	Technical Specification
IUPAC Name	(1-acetyl-2,3-dihydro-1H-indol-5-yl)boronic acid
Common Name	1-Acetylintolin-5-ylboronic acid
CAS Registry Number	905971-97-3
Molecular Formula	C ₁₀ H ₁₂ BNO ₃
Molecular Weight (Monoisotopic)	205.02 g/mol
Physical State	White to light beige solid
Solubility	DMSO (High), Methanol (Moderate), Water (Low)
pKa (Predicted)	~8.41 (Boronic acid group)

“

Critical Note: The molecular weight of 205.02 g/mol assumes the compound is in its fully hydrated, monomeric boronic acid form (

).^[1]

The Stoichiometry Trap: Boroxine Equilibrium

Experienced medicinal chemists know that boronic acids are rarely 100% pure monomers.^[1] Upon storage or drying, they spontaneously dehydrate to form cyclic trimers known as boroxines.^[1] This alters the effective molecular weight and can lead to stoichiometric errors if not accounted for.^[1]

The Dehydration Mechanism

Three molecules of the boronic acid release three water molecules to form one boroxine ring.^[1]

Impact on Effective Molecular Weight (EMW)

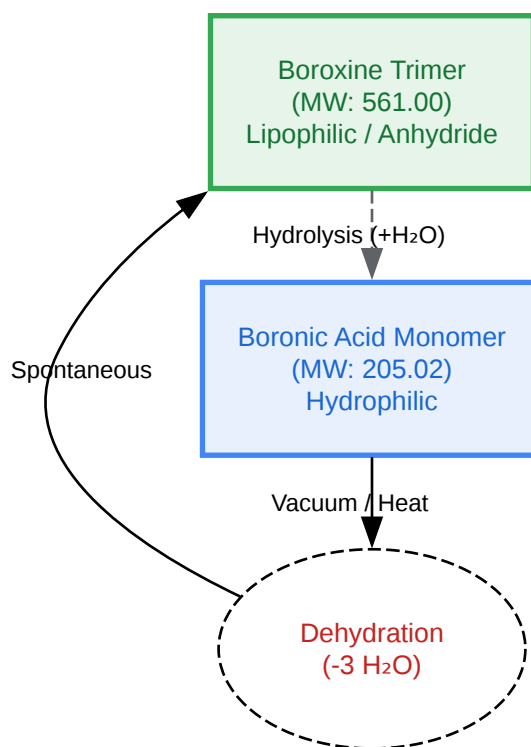
If your reagent has partially dehydrated, weighing it based on the theoretical MW (205.^[1]02) will result in over-dosing the boron equivalents in your reaction.^[1]

Species Form	Formula	Molecular Weight (g/mol)	Effective MW per Boron Unit
Pure Monomer	$C_{10}H_{12}BNO_3$	205.02	205.02
Boroxine (Trimer)	$C_{30}H_{30}B_3N_3O_6$	561.00	187.00

- Scenario: You weigh 205 mg of the reagent.^[1]
 - If 100% Monomer: You have 1.00 mmol of Boron.^[1]
 - If 100% Boroxine: You have 1.096 mmol of Boron.^[1]
 - Result: A ~10% excess of reagent.^[1] While often acceptable, this variance can skew kinetic studies or waste expensive coupling partners.^[1]

Visualization: The Boroxine Equilibrium

The following diagram illustrates the dynamic relationship between the monomer and trimer states.^[1]



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Figure 1: The reversible dehydration pathway.[1] Storage in desiccators promotes the Trimer (Right); aqueous reaction conditions promote the Monomer (Left).[1]

Analytical Validation Protocol

To ensure the integrity of **1-Acetylindolin-5-ylboronic acid** before use in critical assays, follow this self-validating analytical workflow.

A. ¹H-NMR Validation (DMSO-d₆)

Boronic acids exhibit distinct hydroxyl protons in dry DMSO-d₆. [1]

- Prepare Sample: Dissolve ~5 mg in dry DMSO-d₆.
- Target Signals:
 - Indoline Core: Look for the N-acetyl methyl group singlet at ~2.1-2.2 ppm.[1]
 - Boronic -OH: Two singlets or a broad singlet at ~8.0-8.2 ppm (integrating to 2H).[1]

- Boroxine Check: If the -OH signal is missing or integrates < 2H, the sample is partially dehydrated (boroxine form).
- D2O Shake: Add one drop of D2O.^[1] The -OH peak at ~8.0 ppm should disappear (exchangeable), confirming it is not an aryl proton.^[1]

B. LC-MS Considerations^[1]

- Ionization: ESI (Electrospray Ionization) in Positive/Negative mode.^[1]
- Artifacts: Boronic acids often esterify with methanol or dehydrate in the MS source.^[1]
 - Expected Mass (M+H): 206.02 (often weak).^[1]
 - Common Artifacts: Look for

or methanol adducts

.^[1]
 - Recommendation: Do not rely solely on the parent ion peak for purity; use UV (254 nm) purity alongside NMR.^[1]

Synthetic Application: Suzuki-Miyaura Coupling

The primary utility of this compound is coupling with aryl halides.^[1] Below is a field-proven protocol optimized for preventing protodeboronation (loss of the boron group).

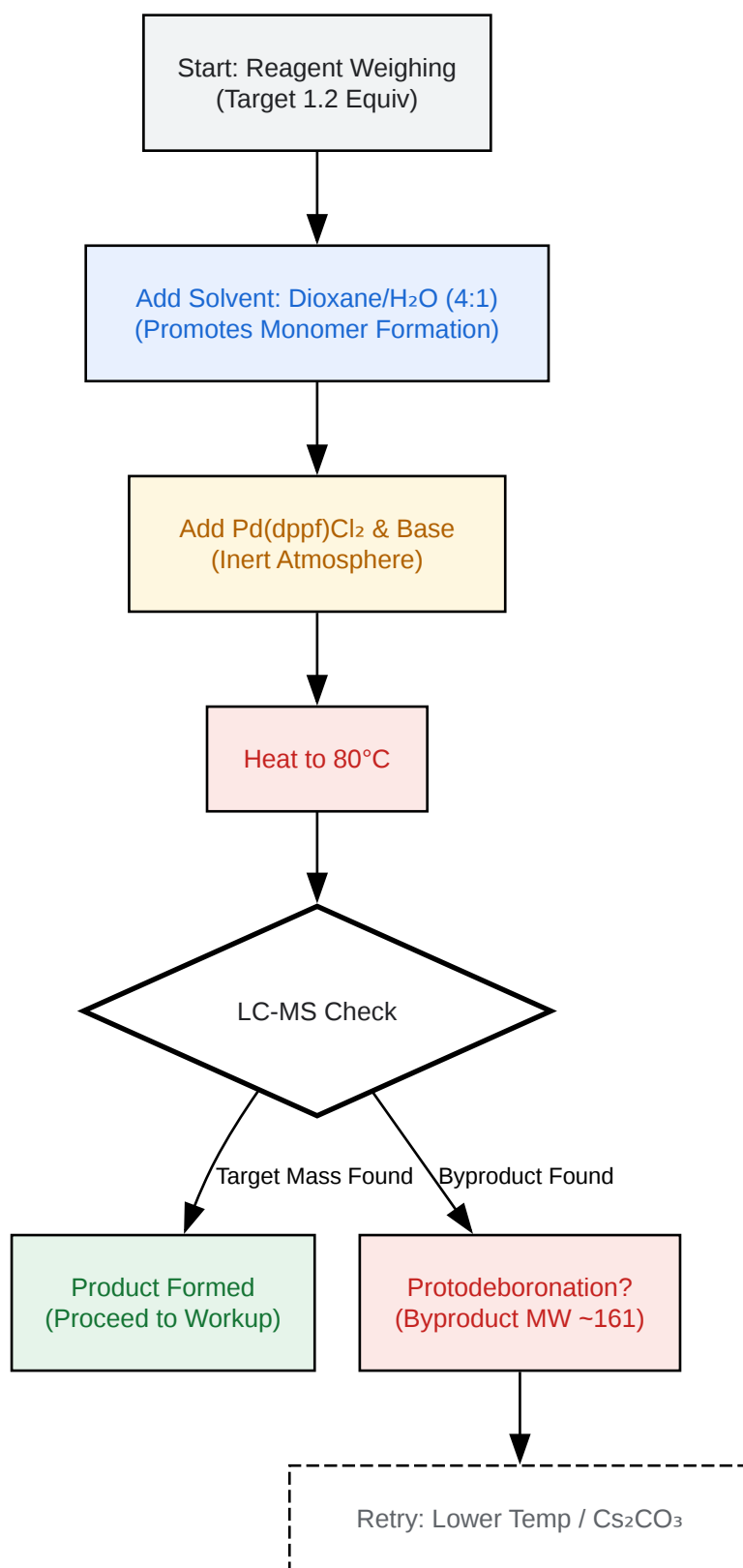
Standard Operating Procedure (SOP)

Objective: Couple **1-Acetylindolin-5-ylboronic acid** (1.2 equiv) with an Aryl Bromide (1.0 equiv).

- Reagent Prep:
 - Weigh 1.2 equivalents of boronic acid (calculate using MW 205.02, acknowledging slight excess if dehydrated).
 - Weigh 1.0 equivalent of Aryl Bromide.

- Weigh 0.05 equivalent (5 mol%) of Pd(dppf)Cl₂[\[1\]](#)·DCM (robust catalyst).[\[1\]](#)
- Weigh 3.0 equivalents of Potassium Carbonate (K₂CO₃).[\[1\]](#)
- Solvent System:
 - Use a degassed mixture of 1,4-Dioxane : Water (4:1).[\[1\]](#) The water is crucial to hydrolyze any boroxine back to the reactive monomer species in situ.[\[1\]](#)
- Reaction:
 - Heat to 80-90°C under Nitrogen/Argon for 2-4 hours.
 - Note: Monitor by LC-MS.[\[1\]](#) If protodeboronation (formation of N-acetylundoline, MW ~161) is observed, lower temperature to 60°C and switch base to Cs₂CO₃.

Workflow Diagram



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Figure 2: Optimized workflow for Suzuki coupling using **1-Acetylindolin-5-ylboronic acid**.

References

- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for CID 52914896, (1-acetyl-2,3-dihydro-1H-indol-5-yl)boronic acid. Retrieved from [\[Link\]](#)[1]
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Sources

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